Application Notes and Protocols for Metabolic Labeling with Dehydrolysine Analogs

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Compound of Interest	
Compound Name:	*(E)-2,6-diaminohex-4-enoic acid;dihydrochloride*
CAS No.:	*37637-19-7*
Cat. No.:	*B6360852*

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Introduction: Unveiling Proteome Dynamics with a Novel Chemical Reporter

Metabolic labeling has emerged as a powerful technique to study the dynamics of the proteome in living systems. By introducing non-canonical amino acids (ncAAs) that are incorporated into newly synthesized proteins, researchers can tag, visualize, and enrich proteins to study a wide range of biological processes, from protein turnover to post-translational modifications.[1] This approach offers a non-invasive window into the real-time activities of the proteome.

This guide focuses on the application of dehydrolysine analogs, a class of ncAAs that introduce an unsaturated carbon-carbon double bond (an alkene) into the lysine side chain. This minimal modification is often well-tolerated by the cellular translational machinery, while the

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incorporated alkene serves as a bioorthogonal handle for subsequent chemoselective ligation. The ability to introduce a reactive yet stable functional group allows for the precise labeling of proteins in a temporal and spatially controlled manner.

The true power of dehydrolysine analogs lies in their ability to participate in highly efficient and specific bioorthogonal reactions, which are chemical reactions that can occur in a biological environment without interfering with native biochemical processes.[2][3] Among the most promising of these is the inverse-electron-demand Diels-Alder (IEDDA) reaction between the dehydrolysine's alkene and a tetrazine-conjugated probe.[3][4][5][6][7][8][9] This reaction is exceptionally fast, highly specific, and proceeds without the need for a catalyst, making it ideal for in vivo and in vitro labeling applications.[3][5][8]

This document provides a comprehensive overview of the principles and a detailed protocol for the metabolic labeling of proteins with a dehydrolysine analog and subsequent detection via tetrazine ligation.

Principle of the Method

The workflow for metabolic labeling with a dehydrolysine analog can be divided into two main stages:

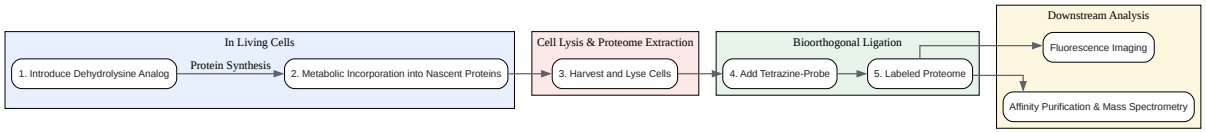
- Metabolic Incorporation: A dehydrolysine analog, such as trans-4,5-dehydrolysine, is introduced into the cell culture medium. Cells are typically cultured in lysine-free medium to maximize the incorporation of the analog in place of natural lysine during protein synthesis. The dehydrolysine analog is recognized by the cellular translational machinery and incorporated into nascent polypeptide chains.

- Bioorthogonal Ligation: After a desired labeling period, the cells are lysed, and the proteome, now containing proteins with dehydrolysine residues, is harvested. The incorporated alkene handle is then specifically reacted with a tetrazine-conjugated probe. This probe can be a fluorophore for in-gel fluorescence imaging, a biotin tag for affinity purification and mass spectrometry-based proteomic analysis, or any other desired reporter molecule.

Experimental Workflow and Chemical Principle

The following diagrams illustrate the overall experimental workflow and the underlying chemical reaction for labeling proteins with dehydrolysine analogs.

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Figure 1. Experimental workflow for metabolic labeling with dehydrolysine analogs.

Figure 2. Chemical principle of the IEDDA reaction.

Properties of Bioorthogonal Reactions for Alkene-Containing Amino Acids

While the IEDDA reaction with tetrazines is a highly recommended method for labeling dehydrolysine-containing proteins, other bioorthogonal reactions can also be employed for alkene handles. The choice of reaction will depend on the specific experimental requirements.

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Bioorthogonal Reaction	Reactive Partner	Key Features	Considerations
Inverse-Electron-Demand Diels-Alder (IEDDA)	Tetrazine	- Extremely fast kinetics- No catalyst required- Highly bioorthogonal	- Tetrazine probes can sometimes have limited stability
Thiol-Ene Reaction	Thiol	- Radical-initiated- Good for surface modification	- Requires a radical initiator (UV light or chemical)- Potential for side reactions with endogenous thiols
Photo-Click Chemistry	Maleimide or other dienophiles	- Spatiotemporal control with light- Can be highly specific	- Requires UV light, which can be phototoxic to cells- Can have lower yields than IEDDA
Oxidative Heck Reaction	Phenylboronic acid	- Palladium-catalyzed- Can be performed in aqueous conditions	- Requires a metal catalyst, which can be toxic to cells- May require optimization for cellular applications

Detailed Protocols

Protocol 1: Metabolic Labeling of Mammalian Cells with Dehydrolysine Analog

This protocol provides a general procedure for the metabolic labeling of adherent mammalian cells. Optimization of incubation times and analog concentration may be required for different cell lines and experimental goals.

Materials:

- Adherent mammalian cell line (e.g., HEK293T, HeLa)

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- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Lysine-free DMEM
- Dialyzed Fetal Bovine Serum (dFBS)
- Dehydrolysine analog (e.g., trans-4,5-dehydro-L-lysine)
- Phosphate-Buffered Saline (PBS)
- Cell scraper

Procedure:

- Cell Seeding: Seed cells in a culture plate at a density that will result in 70-80% confluency at the time of labeling.
- Lysine Depletion (Optional but Recommended):
  - Aspirate the complete medium from the cells.
  - Gently wash the cells once with pre-warmed PBS.
  - Add lysine-free DMEM supplemented with 10% dFBS.
  - Incubate the cells for 1-2 hours to deplete intracellular lysine pools.
- Metabolic Labeling:
  - Prepare the labeling medium by supplementing lysine-free DMEM with 10% dFBS and the dehydrolysine analog. A starting concentration of 1-4 mM is recommended, but this should be optimized.
  - Aspirate the depletion medium and add the labeling medium to the cells.
  - Incubate the cells for the desired period (e.g., 4-24 hours). The optimal incubation time will depend on the protein of interest's turnover rate.
- Cell Harvest:

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- Aspirate the labeling medium.
- Wash the cells twice with ice-cold PBS to remove any unincorporated analog.
- Add an appropriate volume of ice-cold lysis buffer (e.g., RIPA buffer with protease inhibitors).
- Scrape the cells and transfer the lysate to a microcentrifuge tube.
- Incubate on ice for 30 minutes with occasional vortexing.
- Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Collect the supernatant containing the proteome. The protein concentration should be determined using a standard protein assay (e.g., BCA assay).

Protocol 2: Bioorthogonal Ligation with a Tetrazine-Fluorophore for In-Gel Fluorescence Analysis

This protocol describes the labeling of the dehydrolysine-containing proteome with a fluorescent tetrazine probe for visualization by SDS-PAGE.

Materials:

- Cell lysate containing dehydrolysine-labeled proteins (from Protocol 1)
- Tetrazine-fluorophore conjugate (e.g., Tetrazine-TAMRA, Tetrazine-Cy5)
- SDS-PAGE loading buffer
- SDS-PAGE gels
- Fluorescence gel scanner

Procedure:

- Ligation Reaction:

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- In a microcentrifuge tube, combine 20-50 µg of the cell lysate with the tetrazine-fluorophore to a final concentration of 100-250 µM.
- Gently mix and incubate at room temperature for 1-2 hours, protected from light.

- Sample Preparation for SDS-PAGE:
  - Add SDS-PAGE loading buffer to the reaction mixture.
  - Heat the sample at 95°C for 5-10 minutes.
- Gel Electrophoresis and Imaging:
  - Load the samples onto an SDS-PAGE gel and run the electrophoresis.
  - After electrophoresis, visualize the fluorescently labeled proteins using a gel scanner with the appropriate excitation and emission wavelengths for the chosen fluorophore.
  - The gel can be subsequently stained with Coomassie Blue to visualize the total proteome as a loading control.

Protocol 3: Bioorthogonal Ligation with Tetrazine-Biotin for Affinity Purification and Proteomic Analysis

This protocol is for labeling with a biotinylated tetrazine probe, followed by enrichment of the labeled proteins for identification by mass spectrometry.

Materials:

- Cell lysate containing dehydrolysine-labeled proteins (from Protocol 1)
- Tetrazine-biotin conjugate
- Streptavidin-agarose beads
- Wash buffers (e.g., PBS with 0.1% Tween-20)
- Elution buffer (e.g., SDS-PAGE loading buffer or a buffer containing free biotin)

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- Reagents for in-solution or in-gel digestion (e.g., DTT, iodoacetamide, trypsin)
- Mass spectrometer

Procedure:

- Ligation Reaction:
  - Incubate 1-5 mg of the cell lysate with tetrazine-biotin (final concentration of 100-250 µM) at room temperature for 1-2 hours.
- Affinity Purification:
  - Add pre-washed streptavidin-agarose beads to the lysate and incubate with gentle rotation for 1-2 hours at 4°C.
  - Pellet the beads by centrifugation and discard the supernatant.
  - Wash the beads extensively with wash buffer to remove non-specifically bound proteins.
- Elution and Digestion:
  - Elute the biotinylated proteins from the beads. For mass spectrometry, this can be done by on-bead digestion.
  - Reduce the disulfide bonds with DTT, alkylate the cysteine residues with iodoacetamide, and digest the proteins with trypsin overnight.
- Mass Spectrometry Analysis:
  - Analyze the resulting peptides by LC-MS/MS to identify the enriched proteins.

Trustworthiness and Self-Validation

The protocols described above are designed to be self-validating. The specificity of the labeling can be confirmed through several control experiments:

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- No Analog Control: Cells cultured in lysine-containing medium without the dehydrolysine analog should not show any signal after the ligation reaction.
- Competition Control: Co-incubation of the dehydrolysine analog with an excess of natural lysine should result in a significant reduction in the labeling signal.
- No Probe Control: A sample of the labeled lysate that is not treated with the tetrazine probe should not produce a signal.

Conclusion

Metabolic labeling with dehydrolysine analogs offers a powerful and versatile strategy for the study of protein dynamics. The incorporation of a bioorthogonal alkene handle into the proteome, coupled with the highly efficient and specific tetrazine ligation, provides a robust platform for the visualization and identification of newly synthesized proteins. The protocols and principles outlined in this guide provide a solid foundation for researchers to apply this innovative technology to a wide range of biological questions.

References

- Developing unstrained alkenes and alkynes for bioorthogonal chemistry. (2019, February 15). Apollo - University of Cambridge Repository. Retrieved from [Link]
- Budisa, N., et al. (2019). In-Cell Synthesis of Bioorthogonal Alkene Tag S-Allyl-Homocysteine and Its Coupling with Reprogrammed Translation. International Journal of Molecular Sciences, 20(21), 5373. Retrieved from [Link]
- Site-specific bioorthogonal protein labelling by tetrazine ligation using endogenous β-amino acid dienophiles. (2023, July 5). Mainzer Medizinhistorische Mitteilungen. Retrieved from [Link]
- Bioorthogonal Ligations. (n.d.). Mehl Research Group, Oregon State University. Retrieved from [Link]
- van der Vlist, J., et al. (2015). Metabolic alkene labeling and in vitro detection of histone acylation via the aqueous oxidative Heck reaction. Chemical Science, 6(5), 2841-2846. Retrieved from [Link]

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- Site-specific bioorthogonal protein labelling by tetrazine ligation using endogenous β-amino acid dienophiles. (2023, July 3). Nature Chemistry. Retrieved from [Link]
- Bioorthogonal Reactions. (n.d.). KLang Lab, Technical University of Munich. Retrieved from [Link]
- Site-Specific Protein Labeling with Tetrazine Amino Acids. (2015). Methods in Molecular Biology, 1266, 119-131. Retrieved from [Link]
- Synthesis of Unnatural Amino Acids for Protein Labeling and Activation by Photo-removal of a Caging Group. (2014). NC State University Libraries. Retrieved from [Link]
- Genetic incorporation of alkene-lysine analogs into myoglobin by the wild-type MbPylRS/PylT CUA pair. (2014). PLoS One, 9(8), e105467. Retrieved from [Link]
- Tetrazine ligation for chemical proteomics. (2017). Journal of Pharmaceutical Investigation, 47(2), 119-127. Retrieved from [Link]
- Metabolic alkene labeling and in vitro detection of histone acylation via the aqueous oxidative Heck reaction. (2015). Chemical Science, 6(5), 2841-2846. Retrieved from [Link]
- Applications of Thiol-Ene Chemistry for Peptide Science. (2020). Frontiers in Chemistry, 8, 592420. Retrieved from [Link]
- A Genetically Encoded Isonitrile Lysine for Orthogonal Bioorthogonal Labeling Schemes. (2021). International Journal of Molecular Sciences, 22(16), 8931. Retrieved from [Link]
- Thiol–yne radical reaction mediated site-specific protein labeling via genetic incorporation of an alkynyl-l-lysine analogue. (2013). Organic & Biomolecular Chemistry, 11(16), 2624-2629. Retrieved from [Link]
- Site-Specific Protein Labeling with Tetrazine Amino Acids. (2015). Methods in Molecular Biology. Retrieved from [Link]
- Applications of Thiol-Ene Chemistry for Peptide Science. (2020). Frontiers in Chemistry. Retrieved from [Link]

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- Integrating Two Efficient and Specific Bioorthogonal Ligation Reactions with Natural Metabolic Incorporation in One Cell for Virus Dual Labeling. (2017). ACS Infectious Diseases, 3(11), 846-853. Retrieved from [Link]
- Chemical- and photo-activation of protein-protein thiol-ene coupling for protein profiling. (2025). Nature Communications. Retrieved from [Link]
- Proteomics as a tool to gain next level insights into photo-crosslinkable biopolymer modifications. (2021). Acta Biomaterialia, 121, 237-248. Retrieved from [Link]
- Bioorthogonal chemistry. (2022). Nature Reviews Methods Primers. Retrieved from [Link]
- A chemical reporter facilitates the detection and identification of lysine HMGylation on histones. (2018). Chemical Science, 9(32), 6665-6669. Retrieved from [Link]
- Designer Reagents for Mass Spectrometry-Based Proteomics: Clickable Cross-Linkers for Elucidation of Protein Structures and Interactions. (2012). Analytical Chemistry, 84(3), 1576-1583. Retrieved from [Link]
- A chemical proteomics approach for global mapping of functional lysines on cell surface of living cell. (2024). Nature Communications, 15(1), 3121. Retrieved from [Link]
- Protocol for Site-Specific Photo-Crosslinking Proteomics to Identify Protein-Protein Interactions in Mammalian Cells. (2020). STAR Protocols, 1(3), 100183. Retrieved from [Link]
- Identification of 'erasers' for lysine crotonylated histone marks using a chemical proteomics approach. (2014). eLife, 3, e02999. Retrieved from [Link]
- Progress Toward Proteome-Wide Photo-Crosslinking to Enable Residue-Level Visualization of Protein Structures and Networks in vivo. (2024). bioRxiv. Retrieved from [Link]
- Recent Advances in Bioorthogonal Ligation and Bioconjugation. (2023). Molecules, 28(23), 7759. Retrieved from [Link]
- Metabolic glycoengineering: exploring glycosylation with bioorthogonal chemistry. (2022). Chemical Society Reviews, 51(5), 1969-2007. Retrieved from [Link]

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- Bioorthogonal Chemistry: Recent Progress and Future Directions. (2010). Current Opinion in Chemical Biology, 14(1), 52-60. Retrieved from [Link]

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Sources

- 1. A chemical proteomics approach for global mapping of functional lysines on cell surface of living cell - PMC [pmc.ncbi.nlm.nih.gov]
- 2. chempep.com [chempep.com]
- 3. Site-specific bioorthogonal protein labelling by tetrazine ligation using endogenous β-amino acid dienophiles - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Site-specific bioorthogonal protein labelling by tetrazine ligation using endogenous β-amino acid dienophiles – Department of Biology | ETH Zurich [biol.ethz.ch]
- 5. Bioorthogonal Ligations | Mehl Research Group [mehl.biochem.oregonstate.edu]
- 6. Bioorthogonal Reactions – KLang Lab | Chemical Biology | ETH Zurich [lang.ethz.ch]
- 7. Site-Specific Protein Labeling with Tetrazine Amino Acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. scispace.com [scispace.com]
- 9. Site-Specific Protein Labeling with Tetrazine Amino Acids | Springer Nature Experiments [experiments.springernature.com]
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